

What are the physical and chemical properties of Dioctyl fumarate?

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Compound of Interest

Compound Name: Dioctyl fumarate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Dioctyl Fumarate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Dioctyl Fumarate**. The information is curated for professionals in research and development, with a focus on structured data presentation, detailed experimental context, and visual representations of key processes.

Chemical Identity and Structure

Dioctyl fumarate, also known as Bis(2-ethylhexyl) fumarate, is the diester of fumaric acid and 2-ethylhexanol.^{[1][2]} It is a significant industrial chemical, primarily utilized as a plasticizer and a co-monomer in the synthesis of various polymers.^{[1][3]}

- IUPAC Name: Bis(2-ethylhexyl) (E)-but-2-enedioate
- Synonyms: **Dioctyl Fumarate** (DOF), Bis(2-ethylhexyl) Fumarate, Fumaric Acid Di(2-ethylhexyl) Ester^{[2][4]}
- CAS Number: 141-02-6^{[4][5][6]}
- Molecular Formula: C₂₀H₃₆O₄^{[1][2][7]}

- Canonical SMILES: CCCCC(CC)COC(=O)C=CC(=O)OCC(CC)CCCC[\[5\]](#)
- Isomeric SMILES: CCCCC(CC)COC(=O)/C=C/C(=O)OCC(CC)CCCC[\[5\]](#)

Physical Properties

Diethyl fumarate is a colorless to pale yellow, transparent liquid with a mild, slightly scented odor.[\[1\]](#)[\[6\]](#)[\[8\]](#) It is characterized by its low volatility and insolubility in water.

Tabulated Physical Data

The following table summarizes the key quantitative physical properties of **Diethyl Fumarate**.

| Property | Value | Units | Conditions | Source(s) |
|-----------------------|----------------------------------|----------------------------|---|-------------------|
| Molecular Weight | 340.50 | g/mol | [1][2][7] | |
| Appearance | Colorless to light yellow liquid | - | Ambient | [1] |
| Odor | Mild, fruity | - | Ambient | [6][9] |
| Density | 0.93 - 0.945 | g/cm ³ | 20°C | [1][4][5][10] |
| Melting Point | -58 | °C | [5][6][11] | |
| Boiling Point | ~415 | °C | Atmospheric Pressure | [1] |
| 185 | °C | 5 mmHg | [5][6][11] | |
| 203 | °C | 0.67 kPa (5 mmHg) | [8] | |
| Flash Point | 170 - 190.4 | °C | Cup | [5][6][8][10][12] |
| Refractive Index | 1.4535 - 1.458 | nD | 20°C | [5][6][8][11] |
| Viscosity (Kinematic) | 17 - 23.4 | mPa·s / mm ² /s | 20-23°C | [4][8] |
| Vapor Pressure | 0 - 0.001 | Pa | 20 - 25°C | [4][5] |
| Water Solubility | 1.19 | mg/L | 20°C | [5][6] |
| Insoluble | - | Ambient | [1][3] | |
| Solubility (Organic) | Soluble | - | Toluene, Ethanol, Acetone, Chloroform, Methanol | [1][3][5][6] |
| LogP (Octanol/Water) | 5.06 - 7.94 | [4][5][6] | | |

Chemical Properties and Reactivity

As an unsaturated ester, the chemical behavior of **Dioctyl Fumarate** is dictated by its ester functional groups and the carbon-carbon double bond.

- **Stability:** The compound is stable under normal storage conditions.[1] It should be stored in a cool, dry, well-ventilated area away from heat sources and oxidizing agents.[1][8] High heat can lead to degradation.[1]
- **Reactivity:**
 - The carbon-carbon double bond can undergo addition reactions and is a key site for polymerization. It is used as a co-monomer with molecules like styrene, acrylates, or butadiene.[1]
 - The ester groups can be hydrolyzed under acidic or basic conditions to yield fumaric acid and 2-ethylhexanol. This reaction is typically slow.[13]
 - It can react with strong oxidizing agents.[6]

Spectral Data

Spectroscopic data is crucial for the structural confirmation and purity assessment of **Dioctyl Fumarate**.

- **Infrared (IR) Spectroscopy:** The IR spectrum of an ester like **Dioctyl Fumarate** will show a characteristic strong absorption peak for the C=O (carbonyl) stretch, typically around 1724-1735 cm^{-1} . [13][14][15] The C=C double bond stretch will appear in the 1640-1680 cm^{-1} region.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR: The proton NMR spectrum will provide detailed structural information. The protons on the double bond (fumarate backbone) are expected to show a characteristic chemical shift. The complex alkyl chains of the two 2-ethylhexyl groups will result in a series of overlapping signals in the upfield region.[16]
 - ^{13}C NMR: The carbon NMR will show distinct signals for the carbonyl carbons, the sp^2 hybridized carbons of the double bond, and the various sp^3 hybridized carbons of the octyl

groups.[7]

- Mass Spectrometry (MS): Electron Impact Mass Spectrometry (EI-MS) is used to determine the molecular mass and fragmentation patterns, which can confirm the structure.[17] The molecular ion peak would be observed at an m/z corresponding to the molecular weight (340.5).[16]

Experimental Protocols

This section outlines the general methodologies for the synthesis and characterization of **Diethyl Fumarate**.

Synthesis: Fischer Esterification

Diethyl Fumarate is commercially produced via the Fischer esterification of fumaric acid with 2-ethylhexanol, using an acid catalyst.[1]

Objective: To synthesize **Diethyl Fumarate** from fumaric acid and 2-ethylhexanol.

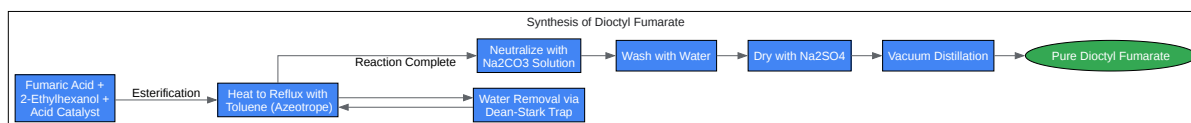
Materials:

- Fumaric Acid
- 2-Ethylhexanol (slight excess to drive equilibrium)
- Acid Catalyst (e.g., sulfuric acid, p-toluenesulfonic acid)
- Solvent/Azeotropic Agent (e.g., Toluene, to remove water)
- Neutralizing Agent (e.g., sodium carbonate solution)
- Drying Agent (e.g., anhydrous sodium sulfate)

Procedure:

- Reaction Setup: Fumaric acid, 2-ethylhexanol, the acid catalyst, and toluene are combined in a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser.

- **Esterification:** The mixture is heated to reflux. The water produced during the reaction is continuously removed as an azeotrope with toluene and collected in the Dean-Stark trap, driving the reaction to completion.^[18] The reaction progress is monitored, often by measuring the amount of water collected.
- **Neutralization:** After cooling, the reaction mixture is washed with a sodium carbonate solution to neutralize the acid catalyst, followed by washing with water to remove any remaining salts.^{[1][19]}
- **Drying & Filtration:** The organic layer is separated and dried over anhydrous sodium sulfate.^[19] The drying agent is then removed by filtration.
- **Purification:** The solvent (toluene) and any excess 2-ethylhexanol are removed by vacuum distillation. The final high-purity **Diethyl Fumarate** is obtained as the residue.^[1]



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Caption: Workflow for the synthesis of **Diethyl Fumarate** via Fischer Esterification.

Characterization Protocols

Objective: To confirm the identity, purity, and properties of the synthesized **Diethyl Fumarate**.

1. Purity Assessment (Gas Chromatography - GC):

- A small, diluted sample of the final product is injected into a gas chromatograph.
- The retention time of the major peak is compared to a known standard of **Diethyl Fumarate**.

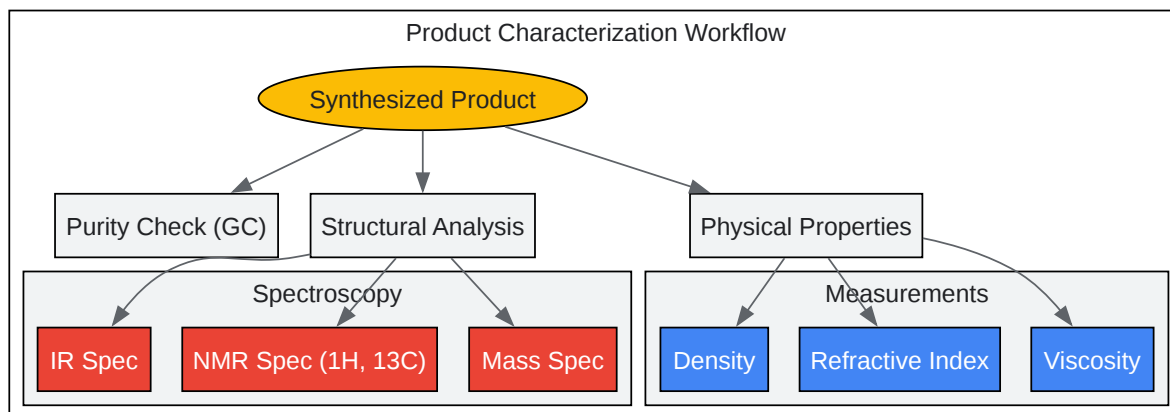
- The peak area percentage is used to determine the purity of the sample, which is typically expected to be >98%.[\[2\]](#)[\[10\]](#)

2. Structural Confirmation (Spectroscopy):

- IR Spectroscopy: A thin film of the liquid sample is placed between salt plates (NaCl or KBr) and analyzed using an FTIR spectrometer. The resulting spectrum is checked for the characteristic C=O ($\sim 1735\text{ cm}^{-1}$) and C=C ($\sim 1650\text{ cm}^{-1}$) stretching frequencies.
- NMR Spectroscopy: The sample is dissolved in a deuterated solvent (e.g., CDCl_3) and analyzed by ^1H and ^{13}C NMR. The chemical shifts, integration, and splitting patterns are analyzed to confirm the bis(2-ethylhexyl) fumarate structure.

3. Physical Property Determination:

- Density: Measured using a pycnometer or a digital density meter at a controlled temperature (e.g., 20°C).
- Refractive Index: Measured using an Abbe refractometer at a specified temperature (e.g., 20°C) and wavelength (sodium D-line, 589 nm).
- Boiling Point: Determined under vacuum using distillation apparatus. The temperature at which the liquid boils at a specific low pressure is recorded.
- Viscosity: Measured using a viscometer (e.g., Brookfield or capillary viscometer) at a controlled temperature.



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Caption: Analytical workflow for the characterization of **Dioctyl Fumarate**.

Toxicological and Safety Information

- Toxicity: **Dioctyl fumarate** has low acute toxicity. The oral LD50 in rats is reported as >2000 mg/kg and 29200 mg/kg in different studies.^{[1][10][20]}
- Irritation: It may cause mild irritation to the skin and serious irritation to the eyes.^{[1][2][10]}
- Handling: Standard laboratory safety precautions should be observed. This includes handling in a well-ventilated area, wearing protective gloves, and using eye protection to avoid contact.^{[1][10][21]}
- Environmental: The substance is considered toxic to aquatic life with long-lasting effects, and release into the environment should be avoided.^{[20][22]}

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References

- 1. solechem.eu [solechem.eu]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. Page loading... [wap.guidechem.com]
- 4. DIOCTYL FUMARATE - Safety Data Sheet [chemicalbook.com]
- 5. DIOCTYL FUMARATE | 141-02-6 | lookchem [lookchem.com]
- 6. DIOCTYL FUMARATE CAS#: 141-02-6 [m.chemicalbook.com]
- 7. Page loading... [wap.guidechem.com]
- 8. tnjchem.com [tnjchem.com]
- 9. homework.study.com [homework.study.com]
- 10. tcichemicals.com [tcichemicals.com]
- 11. DIOCTYL FUMARATE | 141-02-6 [chemicalbook.com]
- 12. PRODUCT | BUSINESS / PRODUCT | AIR WATER PERFORMANCE CHEMICAL INC. [awpc.co.jp]
- 13. scienceinfo.com [scienceinfo.com]
- 14. researchgate.net [researchgate.net]
- 15. alecreedacademy.co.uk [alecreedacademy.co.uk]
- 16. DIOCTYL FUMARATE(141-02-6) 1H NMR spectrum [chemicalbook.com]
- 17. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 18. people.chem.umass.edu [people.chem.umass.edu]
- 19. Dioctyl maleate synthesis - chemicalbook [chemicalbook.com]
- 20. chemicalbook.com [chemicalbook.com]
- 21. chemicalbook.com [chemicalbook.com]
- 22. Page loading... [wap.guidechem.com]
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